

3,5-Dimethyl-4-nitroisoxazole melting point and solubility

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitroisoxazole

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An In-depth Technical Guide on **3,5-Dimethyl-4-nitroisoxazole**: Physicochemical Properties

This technical guide provides a comprehensive overview of the melting point and solubility of **3,5-Dimethyl-4-nitroisoxazole**, targeted towards researchers, scientists, and professionals in drug development. The document outlines key physical properties, detailed experimental protocols for their determination, and visual workflows to illustrate the methodologies.

Physicochemical Properties

3,5-Dimethyl-4-nitroisoxazole is a heterocyclic compound with the chemical formula $C_5H_6N_2O_3$ ^{[1][2]}. It typically appears as a white to light yellow powder or crystal^{[1][2][3]}.

Data Presentation

The quantitative data regarding the melting point and solubility of **3,5-Dimethyl-4-nitroisoxazole** are summarized below for clarity and ease of comparison.

Table 1: Melting Point of **3,5-Dimethyl-4-nitroisoxazole**

Property	Value (°C)	Citations
Melting Point	67-69	[1][2][4]
Melting Point	61.0-65.0	[3]

Table 2: Solubility of **3,5-Dimethyl-4-nitroisoxazole**

Solvent	Solubility	Citations
Water	Low solubility	[1]
Methanol	Soluble	[1] [2] [4] [5]
Organic Solvents	Generally good solubility	[1]

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the melting point and solubility of a solid organic compound like **3,5-Dimethyl-4-nitroisoxazole**.

Melting Point Determination Protocol

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting range of 0.5-1.5°C, whereas impurities tend to lower and broaden this range^{[6][7][8]}. The following protocol is a standard method using a modern digital melting point apparatus.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **3,5-Dimethyl-4-nitroisoxazole** sample
- Capillary tubes (one end sealed)
- Digital melting point apparatus (e.g., Vernier Melt Station, Mel-Temp)^[6]
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation:
 - Place a small amount of the dry **3,5-Dimethyl-4-nitroisoxazole** powder onto a clean, dry surface like a watch glass. If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle.
 - Push the open end of a capillary tube into the powder, forcing a small amount of the sample into the tube[6].
 - Invert the tube and tap its sealed bottom gently on a hard surface to pack the powder down. The packed sample height should be 2-3 mm[6].
- Apparatus Setup:
 - Carefully insert the capillary tube into one of the heating block slots of the melting point apparatus[6].
 - Turn on the apparatus.
- Measurement:
 - Rapid Determination (Optional): If the approximate melting point is unknown, first perform a rapid heating run (e.g., 10-20°C/minute) to get a rough estimate[6][8].
 - Accurate Determination: Allow the apparatus to cool to at least 10-15°C below the estimated melting point. Insert a new sample.
 - Set the apparatus to heat at a slow rate, approximately 1-2°C per minute, once the temperature is within 10°C of the expected melting point[6]. A slow heating rate is crucial for thermal equilibrium and an accurate reading[6].
 - Observe the sample through the viewing lens.
 - Record the temperature at which the first liquid droplets appear (the beginning of the melting range).
 - Continue observing and record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range)[6].

- Post-Measurement:
 - Turn off the heater and allow the block to cool.
 - Dispose of the used capillary tube in the designated glass waste container.

Qualitative Solubility Determination Protocol

This protocol provides a systematic approach to determine the solubility of a compound in various solvents. Solubility is typically defined qualitatively at a set concentration (e.g., mg/mL).

Objective: To assess the solubility of **3,5-Dimethyl-4-nitroisoxazole** in water and organic solvents.

Materials:

- **3,5-Dimethyl-4-nitroisoxazole** sample
- Test tubes and rack
- Graduated cylinder or pipettes
- Selection of solvents (e.g., deionized water, methanol, ethanol, diethyl ether)
- Vortex mixer or sonicator
- Analytical balance

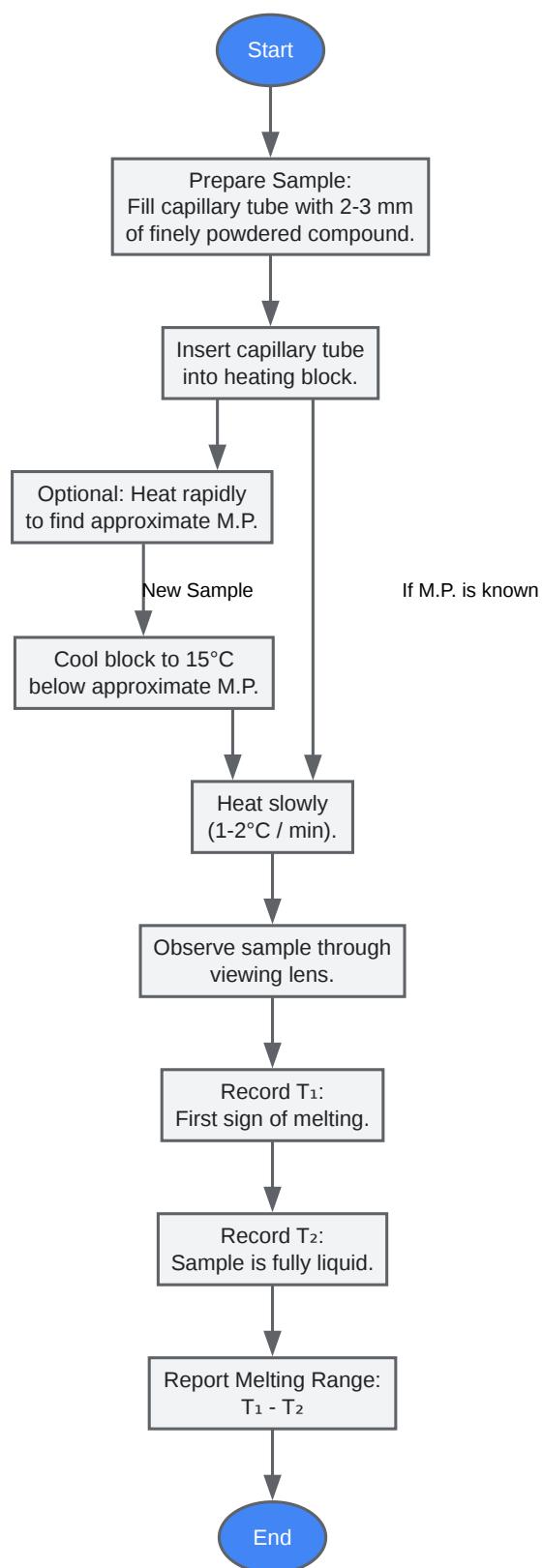
Procedure:

- Preparation:
 - Weigh a specific amount of the solute, for example, 25 mg of **3,5-Dimethyl-4-nitroisoxazole**, and place it into a small, clean test tube[9].
- Solvent Addition:
 - Add a measured volume of the chosen solvent (e.g., 0.75 mL) to the test tube in small portions[9].

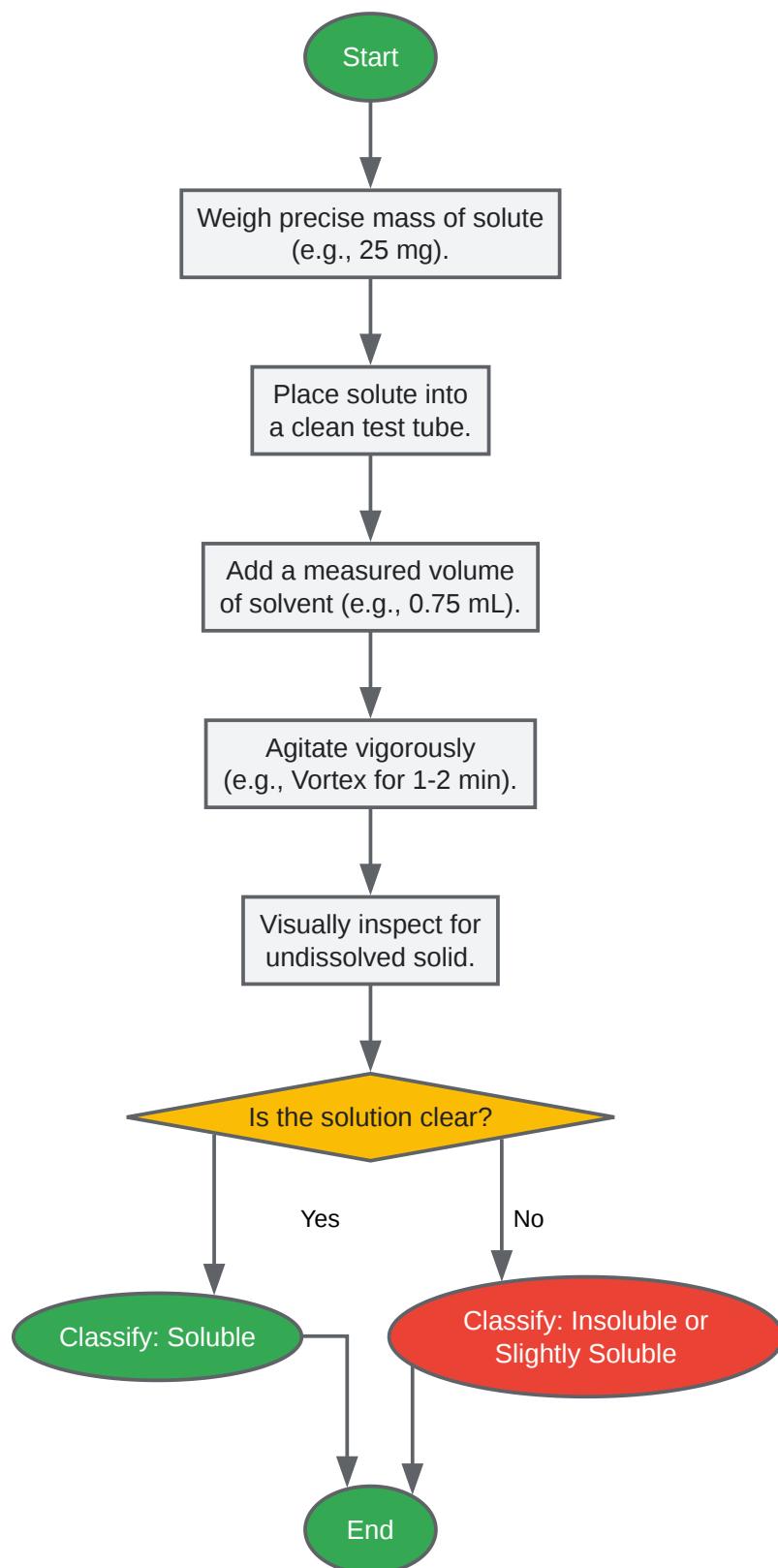
- Mixing and Observation:
 - After each addition of solvent, shake or vortex the test tube vigorously for 1-2 minutes to facilitate dissolution[9][10].
 - If the compound does not dissolve at room temperature, gentle warming in a water bath (e.g., to 37°C) or sonication can be employed[10].
 - Visually inspect the solution. A compound is considered "soluble" if the solution is clear with no visible solid particles or cloudiness[10].
- Classification:
 - Soluble: The entire solid dissolves completely in the given volume of solvent.
 - Slightly Soluble: A significant portion of the solid dissolves, but some particles remain.
 - Insoluble: The solid does not appear to dissolve at all.
- Systematic Testing:
 - Repeat the procedure for each solvent to be tested, starting with the least polar (e.g., water) and moving to more polar organic solvents as needed. This tiered approach is common in solubility screening[10].

Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.

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Caption: Workflow for Melting Point Determination.

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Caption: Workflow for Qualitative Solubility Determination.

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